

Personal protective equipment for handling Rebaudioside M

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Compound of Interest

Compound Name: *Rebaudioside M*

Cat. No.: *B1649289*

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Essential Safety and Handling Guide for Rebaudioside M

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Rebaudioside M**. The following procedures ensure safe handling, storage, and disposal of this substance in a laboratory setting.

Physical and Chemical Properties

Rebaudioside M is a white to off-white powder.^{[1][2]} It is a steviol glycoside extracted from the leaves of the *Stevia rebaudiana* Bertoni plant.^{[3][4][5]} The substance is stable as a dry powder for at least one year at ambient temperature and under controlled humidity.^{[4][5]}

Property	Data
Appearance	Off-white to White Powder
Chemical Formula	C56H90O33
CAS Number	1220616-44-3
Hazard Classification	Not classified as hazardous (GHS)
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0

Personal Protective Equipment (PPE)

While **Rebaudioside M** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize exposure and prevent contamination.[\[6\]](#)

Protection Type	Recommended PPE
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [7] A face shield can offer additional protection against splashes. [8] [9] [10]
Skin	Wear powder-free nitrile or neoprene gloves. [9] [11] A clean lab coat or a disposable gown is also recommended to prevent skin contact. [11]
Respiratory	Under normal conditions with adequate ventilation, respiratory protection is not required. [6] If dust is generated and exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator. [7]

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.
- Use a fume hood or other ventilated enclosure when handling large quantities or if there is a potential for dust generation.

Precautions for Safe Handling:

- Avoid generating dust, as it may form combustible concentrations in the air.[\[1\]](#)
- Ground all equipment when handling large quantities to prevent static discharge.[\[1\]](#)
- Avoid contact with eyes and skin.

- Do not ingest or inhale.
- Practice good laboratory hygiene: wash hands thoroughly after handling, and before eating, drinking, or smoking.

Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area.[\[12\]](#)
- Protect from light.[\[1\]](#)

Accidental Release and Disposal Plan

Spill Response:

- Small Spills: Use appropriate tools to mechanically pick up the spilled solid and place it in a designated waste disposal container.[\[1\]](#)
- Large Spills: Use appropriate tools to transfer the spilled solid into a suitable container for disposal.[\[1\]](#) Wetting the material with water can help to limit dust emission.[\[1\]](#)
- Avoid allowing the substance to enter sewers or surface water.[\[6\]](#)

Disposal:

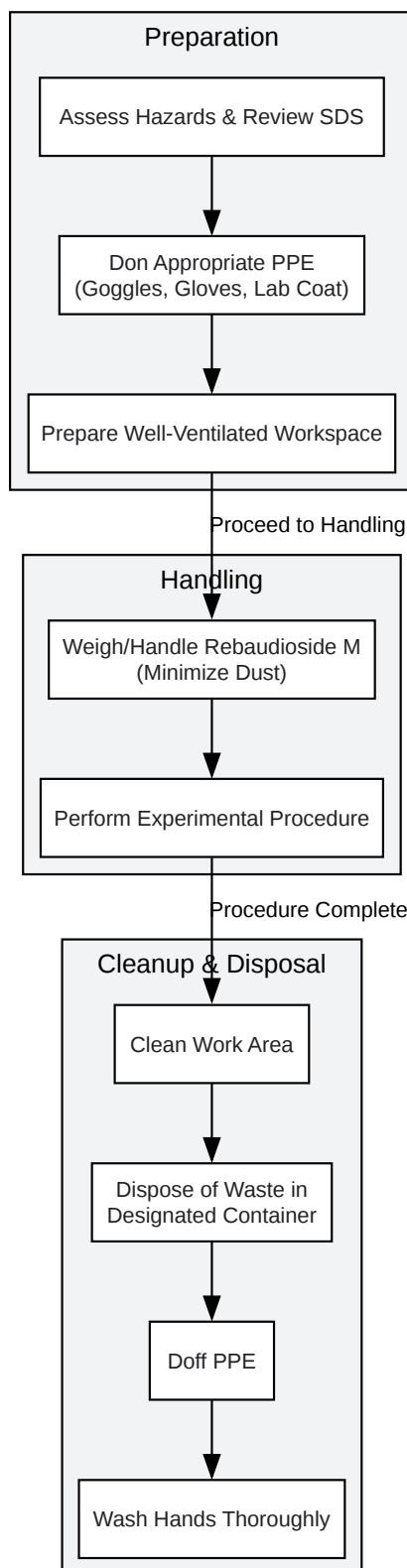
- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of in the same manner as the product itself.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen or artificial respiration and seek medical attention.[7][13]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water and soap.[1][13]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, ensuring to separate the eyelids.[1][13] Remove contact lenses if present and easy to do.[1][13] Seek medical attention if irritation persists.[1]
Ingestion	If a large amount is swallowed, rinse the mouth with water and seek medical attention.[1][13] Do not induce vomiting unless directed to do so by medical personnel.[13]

Workflow for Handling Rebaudioside M

The following diagram outlines the standard operating procedure for handling **Rebaudioside M** in a laboratory setting.

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